

Comprehensive Guide: Infrared (IR) Spectroscopy of 2-Bromo-5-chloro-benzeneethanol

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-benzeneethanol

Cat. No.: B7936760

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Executive Summary

2-Bromo-5-chloro-benzeneethanol (CAS: 947614-94-0), also known as 2-(2-Bromo-5-chlorophenyl)ethanol, is a critical halogenated aromatic building block in medicinal chemistry. It serves as a scaffold for synthesizing complex pharmacophores, including SGLT2 inhibitors and other metabolic disease therapeutics.

This guide provides a rigorous spectral analysis designed for analytical chemists and process engineers. Unlike generic spectral lists, this document focuses on causality—linking specific molecular vibrations to spectral features—and comparative diagnostics, enabling you to distinguish this product from its metabolic precursors (acids/aldehydes) and positional isomers.

Part 1: Spectral Fingerprint Analysis

The IR spectrum of **2-Bromo-5-chloro-benzeneethanol** is defined by the interplay between its polar aliphatic tail and its electron-deficient aromatic core.

Functional Group Region (4000 – 1500 cm^{-1})

This region confirms the chemical identity of the molecule (Alcohol vs. Carbonyl impurities).

Vibration Mode	Wavenumber (cm ⁻¹)	Intensity	Diagnostic Significance
O-H Stretch	3200 – 3550	Strong, Broad	Primary Identification. Indicates the terminal hydroxyl group. Broadening results from intermolecular H-bonding. In dilute non-polar solvents, this shifts to a sharp peak at ~3600 cm ⁻¹ .
C-H Stretch (Ar)	3000 – 3100	Weak - Medium	Characteristic of the benzene ring protons. Absence of peaks >3000 cm ⁻¹ suggests ring saturation (impurity).
C-H Stretch (Alk)	2850 – 2960	Medium	Arising from the ethyl linker (-CH ₂ -CH ₂ -). Look for two distinct bands (symmetric/asymmetric) just below 3000 cm ⁻¹ .
Ring C=C Stretch	1450 – 1600	Medium, Sharp	Usually 2-3 bands. The halogen substitution (Br, Cl) polarizes the ring, often enhancing the intensity of these skeletal vibrations compared to unsubstituted benzene.

Fingerprint Region (1500 – 400 cm^{-1})

This region validates the substitution pattern and halogen presence.

- C-O Stretch (1000 – 1050 cm^{-1}): A strong, sharp peak characteristic of primary alcohols.
- C-Cl Stretch (1000 – 1100 cm^{-1} & 600-800 cm^{-1}): Aryl chlorides typically show vibrational coupling. The lower frequency band is more specific.
- C-Br Stretch (500 – 700 cm^{-1}): Aryl bromides absorb at lower frequencies due to the high mass of the bromine atom.
- Out-of-Plane (OOP) Bending (800 – 900 cm^{-1}): The 1,2,4-trisubstituted pattern (functionally similar to the 1,2,5- pattern of this molecule) typically yields two strong bands. This is the primary differentiator from isomers.

Part 2: Comparative Analysis & Alternatives

In drug development, "performance" is measured by the ability to distinguish the target intermediate from its precursors and isomers.

Scenario A: Reaction Monitoring (Target vs. Precursor)

Common synthesis routes involve the reduction of 2-Bromo-5-chlorophenylacetic acid or the corresponding ester/aldehyde.

Feature	Target: Alcohol	Precursor: Carboxylic Acid	Precursor: Aldehyde
3200-3600 cm^{-1}	Strong Broad O-H	Very Broad O-H (2500-3300)	Absent (C-H Fermi doublet ~2700-2800)
1700-1750 cm^{-1}	Absent	Strong C=O (Carbonyl)	Strong C=O (Carbonyl)
1000-1300 cm^{-1}	C-O (Alcohol)	C-O (Acid dimer)	Absent

Insight: The disappearance of the Carbonyl (C=O) peak at ~1700 cm^{-1} is the most reliable metric for reaction completion.

Scenario B: Isomeric Differentiation

Distinguishing **2-Bromo-5-chloro-benzeneethanol** from 2-Bromo-4-chloro-benzeneethanol.

- Mechanism: The position of the chlorine atom changes the symmetry and the dipole moment vectors of the ring vibrations.
- Diagnostic: Focus on the OOP Bending Region ($650\text{-}900\text{ cm}^{-1}$).
 - 2,5-substitution (Target): Typically shows specific bands for isolated H (position 3, 4, 6 relative to ethanol?). Correction: Numbering is 1-ethanol, 2-bromo, 5-chloro. Protons are at 3, 4, 6. H-3 and H-4 are adjacent (ortho coupling); H-6 is isolated (para to Cl, meta to ethanol).
 - 2,4-substitution (Isomer): Protons at 3, 5, 6. H-5 and H-6 are adjacent; H-3 is isolated.
 - Result: The specific pattern of the "fingerprint" bands will shift. While exact wavenumbers require a reference standard, the pattern of peaks in the $800\text{-}900\text{ cm}^{-1}$ region will differ distinctively between isomers.

Part 3: Experimental Protocol (Self-Validating)

Method: Attenuated Total Reflectance (ATR) FTIR

Rationale: The compound is likely a viscous liquid or low-melting solid. ATR requires minimal prep and allows for easy cleaning, crucial for high-throughput screening.

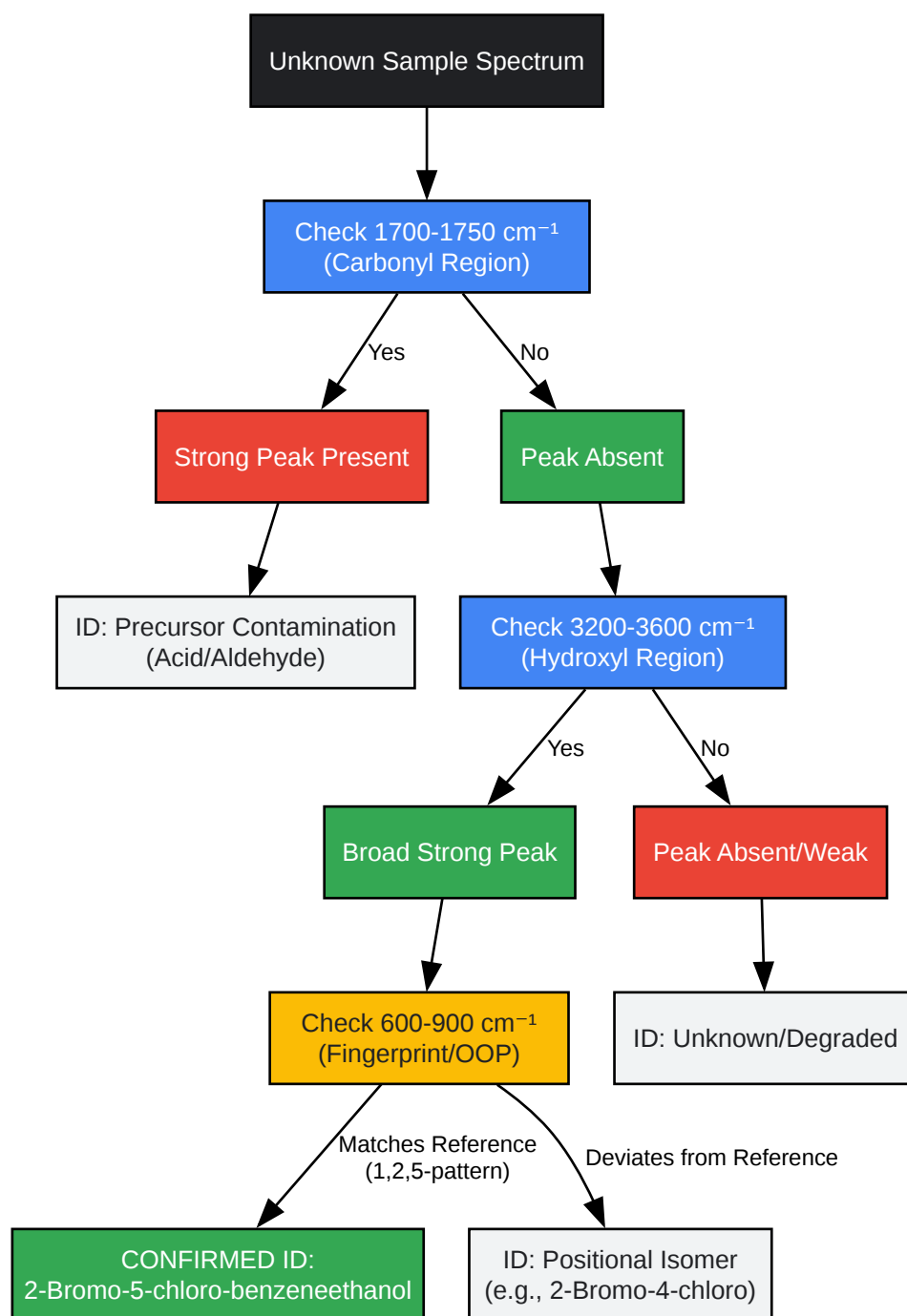
Step-by-Step Protocol:

- Background Collection: Clean the Diamond/ZnSe crystal with isopropanol. Collect a background air spectrum (32 scans, 4 cm^{-1} resolution) to eliminate atmospheric CO_2 and H_2O interference.
- Sample Application:
 - If Liquid: Place 10-20 μL on the crystal center. Ensure no bubbles are trapped (bubbles cause scattering, distorting the baseline).

- If Solid: Place ~5 mg on the crystal. Lower the pressure arm until the force gauge indicates optimal contact. Caution: Overtightening can damage soft crystals, but insufficient pressure yields poor signal-to-noise.
- Acquisition: Scan the sample (32-64 scans).
- Validation (The "Trust" Check):
 - Check 1: Is the baseline flat? (If sloping, contact is poor).
 - Check 2: Is the O-H peak present? (If not, confirm sample identity).
 - Check 3: Are CO₂ doublets (2350 cm⁻¹) subtracted? (If positive/negative peaks appear here, re-run background).
- Cleaning: Wipe with ethanol. Run a "blank" scan to ensure no carryover (critical for halogenated compounds which can stick to ZnSe).

Part 4: Decision Logic for Identification

The following diagram illustrates the logical workflow to confirm the identity of **2-Bromo-5-chloro-benzeneethanol** against common deviations.



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Caption: Decision tree for validating **2-Bromo-5-chloro-benzeneethanol** purity using IR spectral markers.

References

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- To cite this document: BenchChem. [Comprehensive Guide: Infrared (IR) Spectroscopy of 2-Bromo-5-chloro-benzeneethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7936760/docs#comprehensive-guide-infrared-ir-spectroscopy-of-2-bromo-5-chloro-benzeneethanol>]

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